

analytical method development for omeprazole impurities

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Compound of Interest

Compound Name: *4-Desmethoxy-4-chloro
Omeprazole Sulfide*

Cat. No.: *B022028*

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An Application Note and Protocol for the Analytical Method Development for Omeprazole Impurities

Introduction

Omeprazole, a proton pump inhibitor, is widely used to treat conditions such as peptic ulcers and gastroesophageal reflux disease by reducing gastric acid secretion. The stability of omeprazole is a significant concern as it is susceptible to degradation in both acidic and neutral conditions, as well as in the presence of light and heat. This degradation can lead to the formation of various impurities that may impact the safety and efficacy of the drug product. Therefore, it is crucial to have a robust and validated analytical method to identify and quantify these impurities in both the active pharmaceutical ingredient (API) and its formulations.

This application note provides a comprehensive guide to the development and validation of a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of omeprazole and its related impurities. The methodology is designed to be compliant with the guidelines of the International Council for Harmonisation (ICH).

Common Impurities of Omeprazole

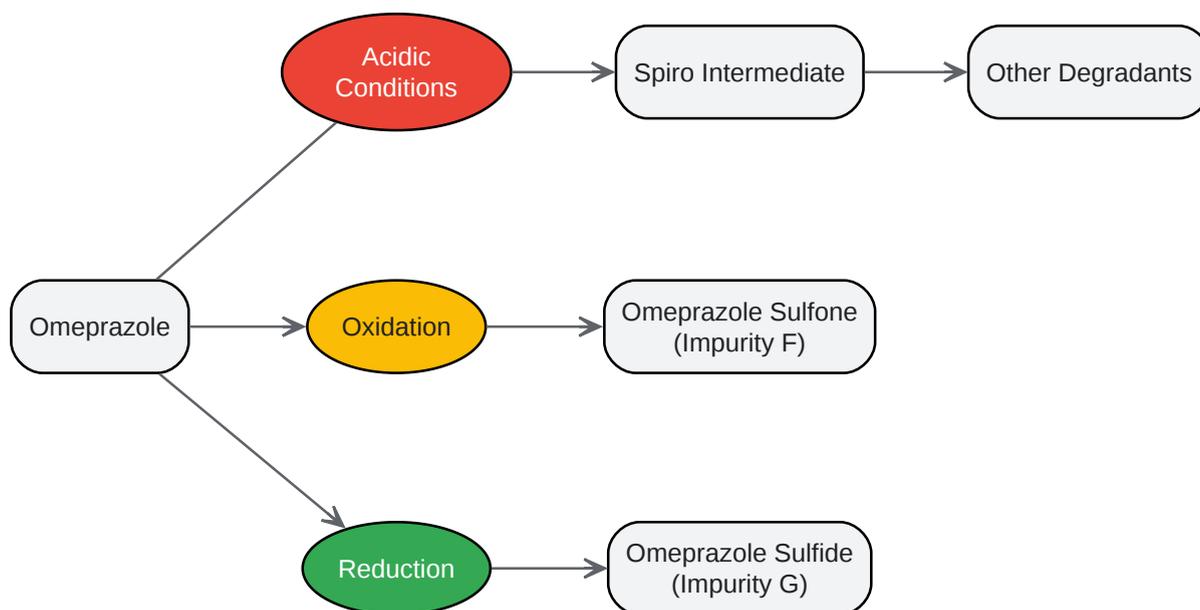
The degradation of omeprazole can result in several known impurities. The primary degradation pathway involves the rearrangement of the omeprazole molecule in acidic

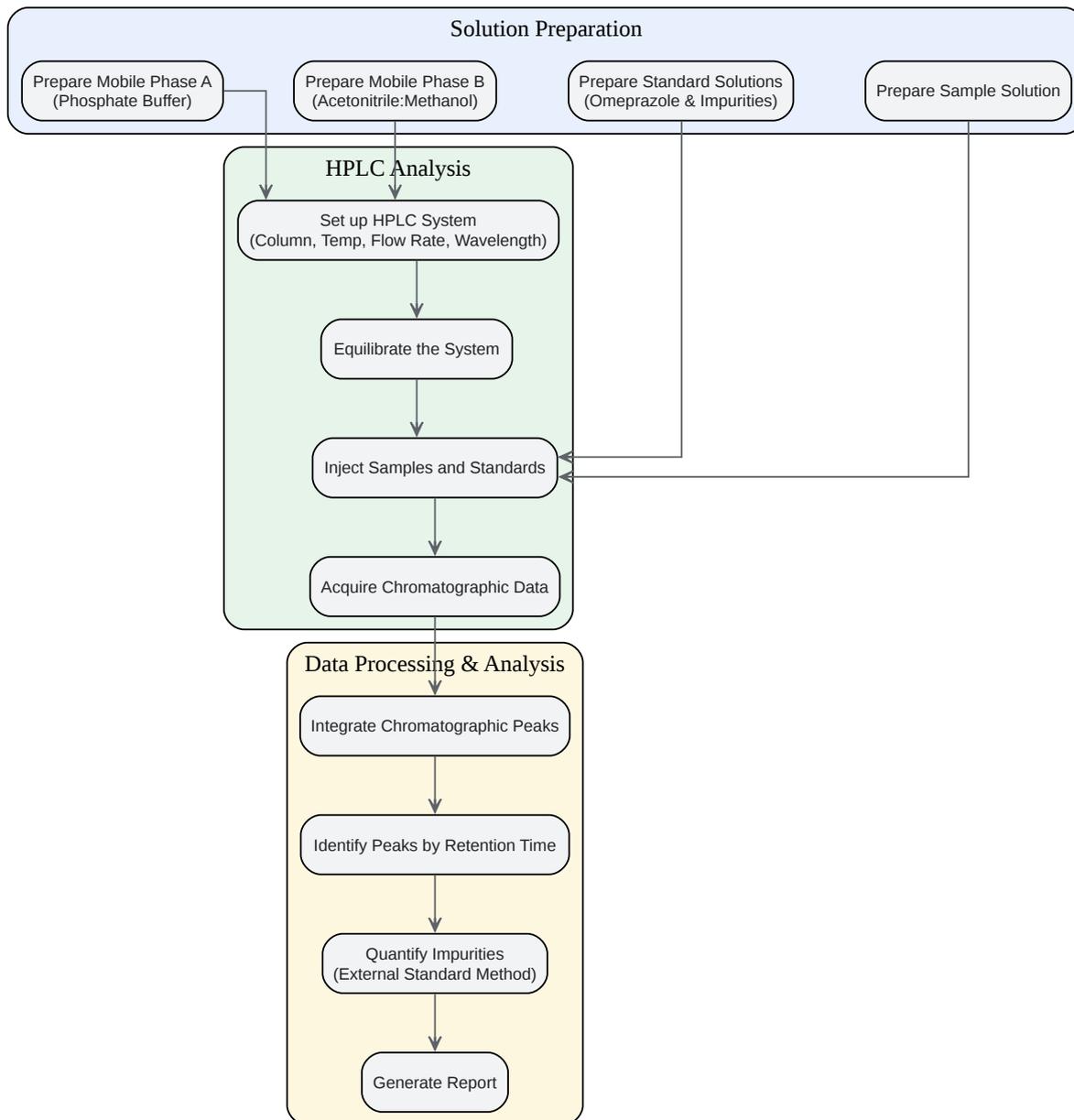
conditions to form a spiro-intermediate, which then leads to the formation of colored degradation products. Some of the key impurities include:

- Omeprazole Sulfone (Impurity F): Formed by the oxidation of the sulfoxide group in omeprazole.
- Omeprazole Sulfide (Impurity G): Formed by the reduction of the sulfoxide group.
- Desmethoxy-omeprazole: Lacks a methoxy group on the benzimidazole ring.
- Omeprazole N-oxide: An oxidation product of the pyridine nitrogen.

The structures of these impurities are closely related to that of omeprazole, necessitating a highly specific analytical method for their separation and quantification.

Omeprazole Degradation Pathway





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